

# Application Notes and Protocols: Lauric Acid, Barium Cadmium Salt in Calendered PVC Films

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## Compound of Interest

Compound Name: Lauric acid, barium cadmium salt

Cat. No.: B099828

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## Introduction

**Lauric acid, barium cadmium salt** is a highly effective heat stabilizer used in the production of calendered Polyvinyl Chloride (PVC) films. These stabilizers are critical in preventing the thermal degradation of PVC during high-temperature processing, such as calendering, and in enhancing the durability and weatherability of the final product.[1][2] This mixed metal salt system functions by scavenging liberated hydrogen chloride (HCl) and replacing unstable chlorine atoms in the PVC polymer chain, thus preventing discoloration and maintaining the mechanical integrity of the film.[3] The synergistic action between barium and cadmium compounds provides excellent long-term heat stability and resistance to weathering.[1][4]

It is important to note that due to the toxicity of cadmium, the use of **lauric acid, barium cadmium salt** has been significantly reduced or phased out in many regions, particularly in applications with direct human contact.[2] These notes are intended for research and development purposes where its unique properties may be investigated under controlled laboratory settings.

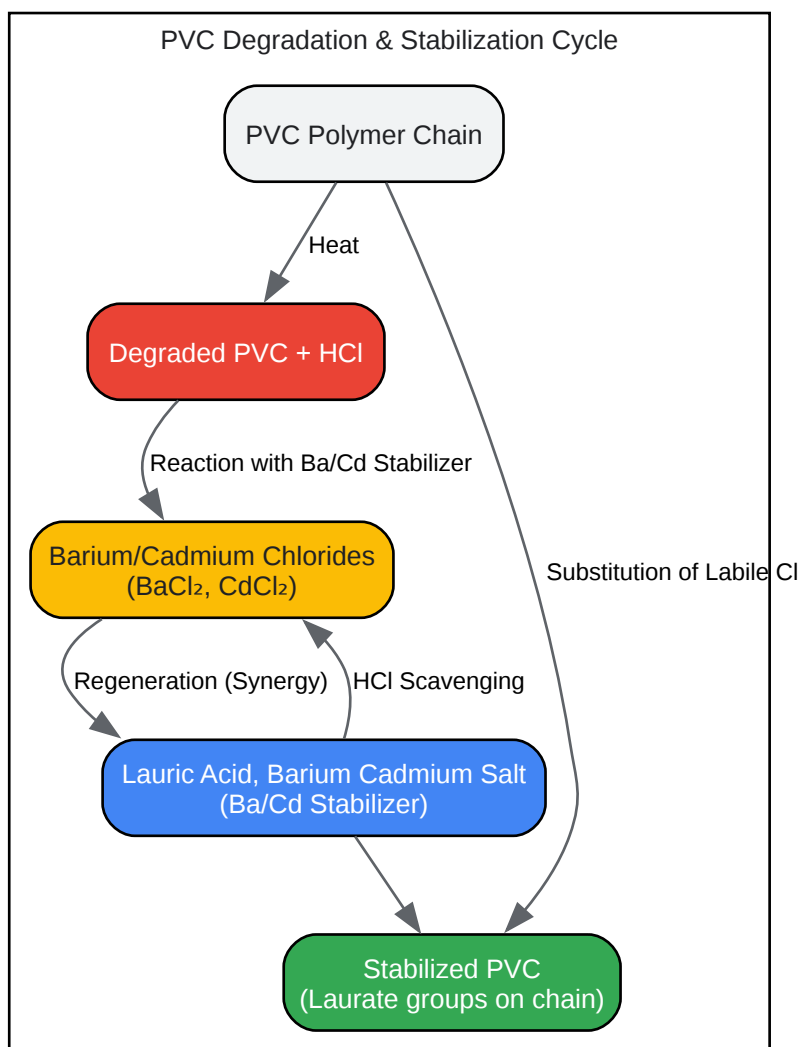
## Mechanism of Action

The stabilization of PVC by barium cadmium laurate involves a synergistic mechanism. During processing, the heat applied to the PVC can cause the elimination of HCl, leading to the

formation of polyene sequences that result in discoloration and degradation of the polymer's properties.

Barium and cadmium carboxylates, such as laurates, act as primary stabilizers by reacting with the liberated HCl. This reaction prevents the autocatalytic degradation of PVC. Furthermore, these metal salts can substitute the labile allylic chlorine atoms on the PVC backbone with more stable carboxylate groups.

The synergy between barium and cadmium is crucial. Cadmium salts are highly effective in providing good early color, while barium salts offer excellent long-term stability.<sup>[4]</sup> The generally accepted mechanism suggests that the cadmium salt reacts first to replace the unstable chlorine atoms. The resulting cadmium chloride ( $\text{CdCl}_2$ ), a strong Lewis acid that can accelerate PVC degradation, is then regenerated back to the active cadmium carboxylate by the barium salt. This cycle effectively prolongs the stabilizing action.<sup>[1][5]</sup>



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Caption: PVC degradation and stabilization cycle with Barium Cadmium Laurate.

## Application in Calendered PVC Films

The calendering process involves passing a heated PVC compound through a series of rollers to produce a thin, uniform film.[3][6][7] This process subjects the PVC to significant thermal stress, making the inclusion of an effective heat stabilizer like **lauric acid, barium cadmium salt** essential.

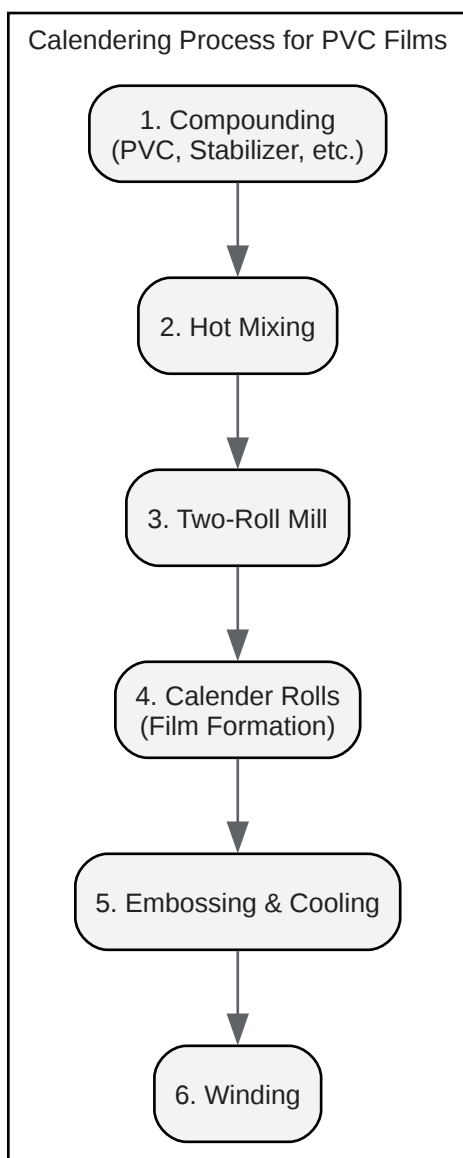
Typical Formulation:

A general formulation for a calendered PVC film incorporating a barium-cadmium stabilizer is provided below. The exact percentages will vary depending on the desired properties of the final film.

Component	Purpose	Typical Concentration (phr*)
PVC Resin	Base Polymer	100
Plasticizer (e.g., DOP, DINP)	Flexibility	20 - 50
Lauric Acid, Ba-Cd Salt	Heat Stabilizer	1.5 - 2.5
Co-stabilizer (e.g., phosphites)	Improve color and stability	0.2 - 0.5
Lubricant (e.g., stearic acid)	Processing aid	0.5 - 1.5
Filler (e.g., calcium carbonate)	Cost reduction, properties modification	0 - 20
Pigment	Coloration	As required

\*phr: parts per hundred of resin

Calendering Process Workflow:



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Caption: General workflow for the calendering of PVC films.

## Experimental Protocols & Performance Data

### Thermal Stability Assessment

The primary function of **lauric acid**, **barium cadmium salt** is to enhance the thermal stability of PVC. This can be quantified using the Congo Red test.

Protocol: Congo Red Test (ASTM D4202)

Objective: To determine the time until the evolution of HCl gas from a heated PVC sample, indicating the onset of degradation.[8]

Apparatus:

- Oil bath with thermostatic control
- Test tubes (18 x 150 mm)
- Congo Red indicator paper strips
- Timer

Procedure:

- Prepare PVC compound samples with varying concentrations of **lauric acid, barium cadmium salt**.
- Place a 2.5 g sample of the PVC compound into a test tube.
- Insert a strip of Congo Red paper into a glass tube fitted into a stopper, ensuring the paper is suspended above the sample.
- Place the test tube in the oil bath preheated to 180°C.[9]
- Start the timer.
- Record the time taken for the Congo Red paper to change color from red to blue. This is the thermal stability time.[9]

Performance Data (Illustrative):

Stabilizer Concentration (phr)	Thermal Stability Time at 180°C (minutes)
0 (Control)	15
1.0	45
1.5	65
2.0	80
2.5	95

## Color Stability Evaluation

Barium-cadmium stabilizers are known for providing excellent initial color and long-term color stability.<sup>[4]</sup>

Protocol: Oven Aging Test (ISO 188)

Objective: To evaluate the resistance of the PVC film to discoloration when exposed to elevated temperatures over time.

Apparatus:

- Air-circulating oven
- Colorimeter or spectrophotometer
- PVC film samples

Procedure:

- Prepare calendered PVC film samples (e.g., 50 x 50 mm) with different stabilizer formulations.
- Measure the initial color of the samples using a colorimeter (e.g., CIE Lab\* color space, Yellowness Index).
- Place the samples in the air-circulating oven at a specified temperature (e.g., 180°C).

- Remove samples at regular intervals (e.g., every 15 minutes).
- Allow the samples to cool to room temperature.
- Measure the color of the aged samples.
- Record the change in color, particularly the Yellowness Index, over time.

Performance Data (Illustrative Yellowness Index):

Aging Time at 180°C (minutes)	Yellowness Index (Control)	Yellowness Index (2.0 phr Ba-Cd Laurate)
0	5	4
15	25	8
30	60	15
45	100+ (Brown)	25
60	Black	40

## Cadmium Migration Analysis

Due to the toxicity of cadmium, it is crucial to assess its potential to migrate from the final PVC film, especially for applications where contact with food or skin is possible.

Protocol: Cadmium Migration Test (ICP-MS)

Objective: To quantify the amount of cadmium that leaches from the PVC film into a food simulant.

Apparatus:

- Inductively Coupled Plasma Mass Spectrometer (ICP-MS)
- Glass migration cells
- Food simulant (e.g., 3% acetic acid for acidic foods, 10% ethanol for aqueous foods)

- Incubator

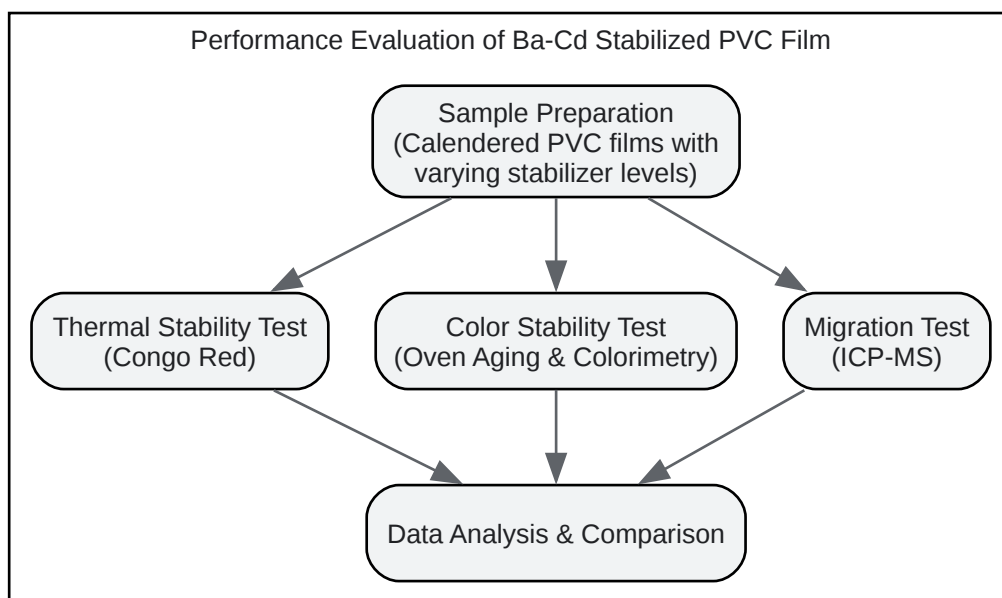
#### Procedure:

- Cut PVC film samples of a known surface area.
- Place the samples in migration cells and fill with the chosen food simulant at a defined surface area to volume ratio (e.g., 6 dm<sup>2</sup> per 1 L of simulant).
- Expose the samples to the simulant for a specified time and temperature (e.g., 10 days at 40°C).
- After the exposure period, remove the PVC film.
- Analyze the food simulant for cadmium concentration using ICP-MS.[\[10\]](#)[\[11\]](#)
- Calculate the migration of cadmium in mg/kg of food simulant or mg/dm<sup>2</sup> of the film surface.

#### Performance Data (Illustrative):

Food Simulant	Test Conditions	Cadmium Migration (mg/kg)
3% Acetic Acid	10 days at 40°C	0.008
10% Ethanol	10 days at 40°C	0.003
Olive Oil	10 days at 40°C	0.015

#### Experimental Workflow for Performance Evaluation:



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Caption: Workflow for evaluating the performance of stabilized PVC films.

## Safety and Environmental Considerations

Cadmium and its compounds are classified as toxic and are subject to strict regulatory limits.<sup>[2]</sup> All handling of **lauric acid**, **barium cadmium salt** and cadmium-containing PVC compounds should be performed in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection. Disposal of waste materials must comply with local environmental regulations for hazardous waste. Due to these concerns, there has been a significant industry shift towards cadmium-free stabilizers, such as barium-zinc and calcium-zinc systems.<sup>[2]</sup>

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]

- 2. Cadmium Stabilisers - PVC [seepvcforum.com]
- 3. News - How PVC Stabilizers Revolutionize the World of Calendered Films [pvcstabilizer.com]
- 4. pschemi.com [pschemi.com]
- 5. kanademy.com [kanademy.com]
- 6. jxxinan.com [jxxinan.com]
- 7. PVC geomembrane for water and waste containment [geomembrane.com]
- 8. img.antpedia.com [img.antpedia.com]
- 9. SATRA TM324: Thermal stability of PVC - Congo red test [satra.com]
- 10. shimadzu.com [shimadzu.com]
- 11. shimadzu.com [shimadzu.com]
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